

# 3-Chlorobenzyl bromide chemical properties and structure

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## Compound of Interest

Compound Name: 3-Chlorobenzyl bromide

CAS No.: 766-80-3

Cat. No.: B146248

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An In-depth Technical Guide to **3-Chlorobenzyl Bromide**

## Introduction

**3-Chlorobenzyl bromide**, also known as  $\alpha$ -bromo-3-chlorotoluene, is an organic compound that serves as a versatile reagent in organic synthesis.<sup>[1]</sup> Its utility stems from the presence of two reactive sites: the benzylic bromide, which is susceptible to nucleophilic substitution, and the aromatic ring, which can undergo electrophilic substitution. This guide provides a comprehensive overview of its chemical properties, structure, synthesis, and reactivity for researchers, scientists, and professionals in drug development.

## Chemical and Physical Properties

**3-Chlorobenzyl bromide** is a colorless to pale yellow or light brown liquid with a pungent odor.<sup>[2][3][4]</sup> It is classified as a dangerous good for transport.<sup>[1]</sup> A summary of its key physical and chemical properties is presented in the table below.



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## Chemical Structure

The structure of **3-chlorobenzyl bromide** consists of a benzene ring substituted with a chlorine atom at the meta-position (C3) and a bromomethyl group at position C1. The benzylic bromine is a good leaving group, making the methylene carbon an electrophilic site.

Caption: Chemical structure of **3-Chlorobenzyl bromide**.

## Experimental Protocols

### Synthesis of 3-Chlorobenzyl Bromide from 3-Chlorotoluene

A common method for the synthesis of **3-chlorobenzyl bromide** is through the free-radical bromination of 3-chlorotoluene.[8]

Method 1: Photobromination[8]

- Materials: 3-chlorotoluene (0.2 mole), dry carbon tetrachloride, elemental bromine (0.205 mole), ice-water, ice-cold aqueous sodium bicarbonate solution, magnesium sulfate, sodium bicarbonate.
- Apparatus: A two-necked flask with a reflux condenser and a dropping funnel, and a 500-watt photolamp.
- Procedure:

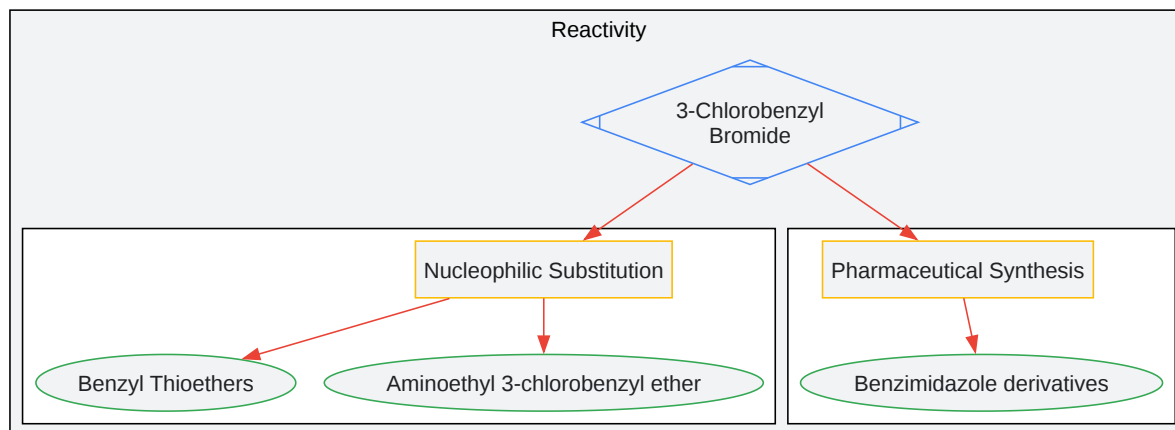
- Dissolve 3-chlorotoluene in a five-fold amount of dry carbon tetrachloride and place it in the reaction flask.
- Heat the mixture to boiling.
- Irradiate the mixture with the photolamp.
- Add elemental bromine dropwise. The rate of addition should be controlled to ensure the carbon tetrachloride dripping from the condenser remains nearly colorless. The reaction typically takes 30 minutes to 2 hours.
- The evolved hydrogen bromide is passed through a tube to a flask containing water.
- Work-up and Purification:
  - After the reaction, stop the irradiation and cool the solution.
  - Wash the solution rapidly with ice-water, then with ice-cold aqueous sodium bicarbonate solution, and again with ice-water.
  - Dry the organic layer with magnesium sulfate.
  - Evaporate the carbon tetrachloride under vacuum.
  - The residue is distilled under vacuum (b.p. 109°C/10mm) after adding a spatula tip of sodium bicarbonate to yield **3-chlorobenzyl bromide**.



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